

(2S)-2-methyl-5-oxohexanoic Acid: An Examination of Its Biological Significance

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Compound of Interest

Compound Name: (2S)-2-methyl-5-oxohexanoic acid

Cat. No.: B3191398

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A Technical Overview for Researchers, Scientists, and Drug Development Professionals

Introduction

(2S)-2-methyl-5-oxohexanoic acid, a chiral carboxylic acid with the CAS number 54248-02-1, is an organic compound whose biological significance is not extensively documented in publicly available scientific literature. While its chemical structure suggests potential for distinct biological activity and roles as a metabolic intermediate, there is a notable absence of in-depth studies elucidating its specific functions, associated signaling pathways, or quantitative effects on biological systems. This technical guide aims to provide a comprehensive overview of the currently available information on **(2S)-2-methyl-5-oxohexanoic acid** and to transparently address the existing knowledge gaps.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **(2S)-2-methyl-5-oxohexanoic acid** is presented in Table 1. This information is compiled from various chemical databases and supplier specifications.

Property	Value	Source
CAS Number	54248-02-1	[1]
Molecular Formula	C ₇ H ₁₂ O ₃	[2]
Molecular Weight	144.17 g/mol	[2]
IUPAC Name	(2S)-2-methyl-5-oxohexanoic acid	[2]
SMILES	C--INVALID-LINK--C(=O)O	[1]
InChI	InChI=1S/C7H12O3/c1-5(7(9)10)3-4-6(2)8/h5H,3-4H2,1-2H3,(H,9,10)/t5-/m0/s1	[1]

Table 1: Chemical and Physical Properties of **(2S)-2-methyl-5-oxohexanoic acid**. This table summarizes the fundamental chemical identifiers and properties of the molecule.

Biological Context and Potential Significance

The structure of **(2S)-2-methyl-5-oxohexanoic acid**, featuring both a carboxylic acid and a ketone functional group, along with a specific stereocenter at the second carbon, suggests that it could participate in various biological processes. The (2S) configuration implies that it may exhibit distinct biological activity compared to its (2R) enantiomer or the racemic mixture[1]. It has been postulated that compounds of this nature could serve as intermediates in metabolic pathways[1][3].

However, a thorough review of scientific literature and databases reveals a lack of specific studies investigating these potential roles. There are no published reports detailing its involvement in any signaling pathways, its efficacy as a bioactive compound, or its identification as a metabolite in any organism.

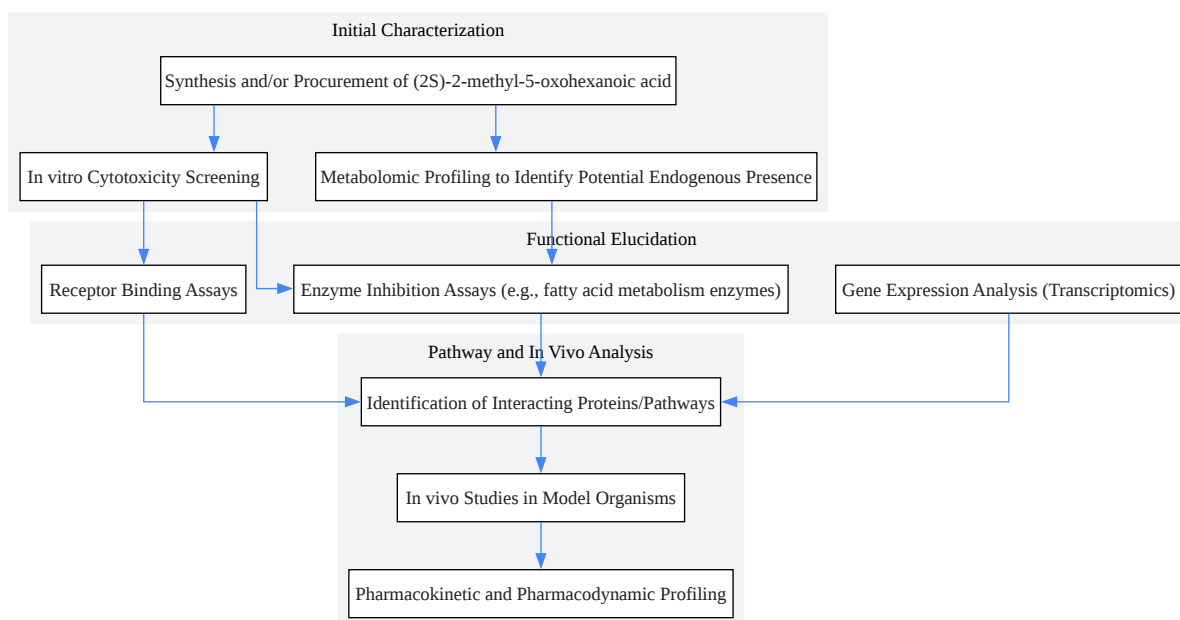
Experimental Protocols and Data

A critical component of a technical guide is the inclusion of detailed experimental methodologies and quantitative data. Due to the absence of published research on the biological significance of **(2S)-2-methyl-5-oxohexanoic acid**, there are no established

experimental protocols for its study in a biological context. Consequently, there is no quantitative data to present regarding its effects on cellular or physiological systems.

Logical Relationships and Potential Areas of Investigation

Given the current void in the understanding of **(2S)-2-methyl-5-oxohexanoic acid**'s biological role, a logical workflow for future investigation is proposed. The following diagram outlines a potential research path to elucidate its function.



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Figure 1: Proposed Research Workflow. A logical progression for investigating the biological significance of **(2S)-2-methyl-5-oxohexanoic acid**.

Conclusion

In conclusion, while the chemical nature of **(2S)-2-methyl-5-oxohexanoic acid** suggests a potential for biological activity, there is currently a significant deficit of scientific evidence to define its role. This document serves to highlight this knowledge gap for the scientific community. For researchers, scientists, and drug development professionals, this compound represents an unexplored area of biochemistry. Future research, following a structured workflow as proposed, is necessary to uncover any biological significance this molecule may hold. At present, any discussion of its role in signaling pathways or its quantitative biological effects would be purely speculative.

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